

(Z)-3-Iodoacrylic acid molecular weight

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Compound of Interest

Compound Name: (Z)-3-Iodoacrylic acid

CAS No.: 6214-35-3

Cat. No.: B1298675

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An In-depth Technical Guide to **(Z)-3-Iodoacrylic Acid**: Properties, Synthesis, and Applications

Abstract

(Z)-3-Iodoacrylic acid is a halogenated organic compound that serves as a highly versatile and valuable building block in modern organic and medicinal chemistry. Its unique trifunctional architecture—comprising a vinyl iodide, an α,β -unsaturated system, and a carboxylic acid—provides a strategic platform for the synthesis of complex molecular frameworks. This guide provides a comprehensive technical overview of **(Z)-3-Iodoacrylic acid**, with a primary focus on its fundamental properties, stereoselective synthesis, chemical reactivity, and applications in drug discovery and materials science. We will delve into the causality behind experimental choices, present self-validating protocols for its synthesis and handling, and ground all claims in authoritative references to ensure scientific integrity. The precise molecular weight of this compound is a cornerstone of its identity and is foundational for all stoichiometric calculations in synthetic workflows.

Core Physicochemical & Structural Properties

A precise understanding of a reagent's properties is fundamental to its effective application in research and development. The molecular weight, derived from its chemical formula, is the

most critical parameter for accurate and reproducible experimental design.

The molecular formula for **(Z)-3-Iodoacrylic acid** is $C_3H_3IO_2$.^{[1][2][3][4][5][6]} Based on the atomic weights of its constituent elements (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Iodine: ~126.90 u, Oxygen: ~15.999 u), the calculated molecular weight is 197.96 g/mol. ^{[1][3][4][5][6]} This value is the bedrock for all stoichiometric considerations in reaction planning.

A summary of its key physicochemical properties is presented below for rapid reference.

Property	Value	Source(s)
Molecular Weight	197.96 g/mol	^{[1][3][4][5]}
Molecular Formula	$C_3H_3IO_2$	^{[1][2][3][4][6]}
IUPAC Name	(2Z)-3-iodoprop-2-enoic acid	^[1]
Synonyms	(Z)-3-iodoprop-2-enoic acid, cis-3-Iodoacrylic acid	^{[1][2][7][8]}
CAS Number	6214-35-3	^{[1][3][9]}
Physical Form	White to yellow powder or solid crystals	^{[2][10]}
Melting Point	65-68 °C	^[5]
Typical Purity	≥95%	^{[2][8][10]}
Storage Conditions	Store at 2-8°C, sealed, dry, and protected from light	^{[10][11]}

Synthesis and Stereochemical Integrity

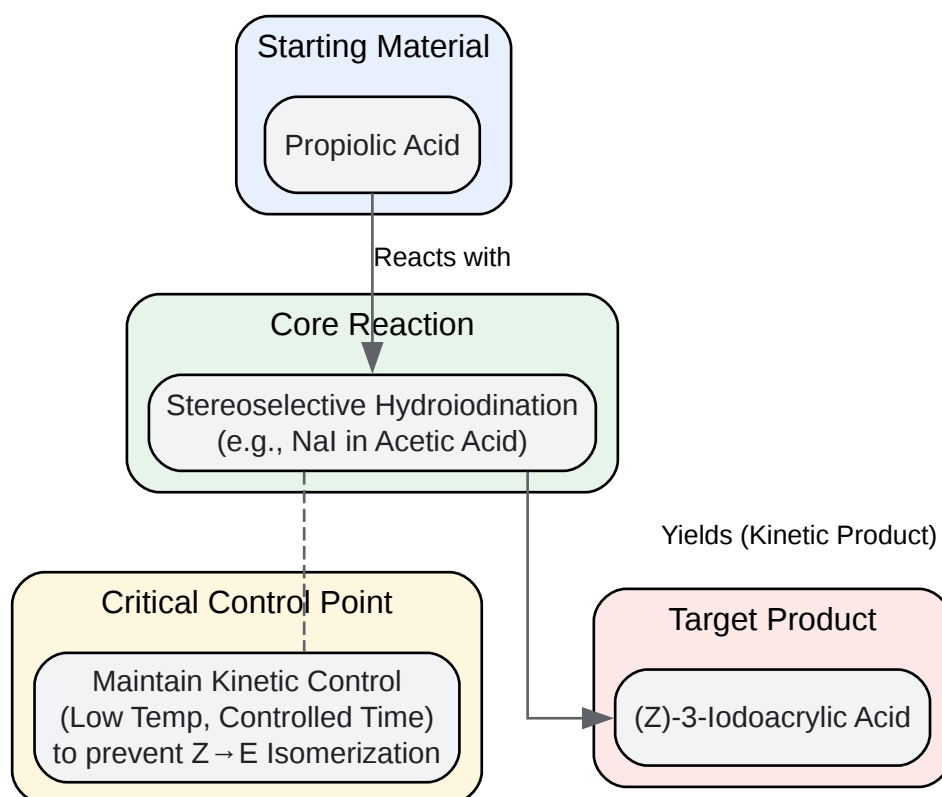
The synthetic utility of **(Z)-3-Iodoacrylic acid** is critically dependent on the stereochemical integrity of its double bond. The Z-configuration is the kinetically favored product in many hydroiodination reactions, but it can isomerize to the more thermodynamically stable (E)-isomer under certain conditions.^[9] Understanding and controlling this equilibrium is paramount for successful synthesis.

Synthetic Strategy: Hydroiodination of Propiolic Acid

The most direct and atom-economical approach to synthesizing 3-iodoacrylic acids is the hydroiodination of propiolic acid.[9] The choice of reagents and reaction conditions dictates the stereochemical outcome.

- **Kinetic vs. Thermodynamic Control:** The formation of the (Z)-isomer is a kinetically controlled process, meaning it forms faster.[9] However, the (E)-isomer is more stable, and if the reaction is allowed to reach equilibrium (e.g., through prolonged reaction times or elevated temperatures), it will become the major product.[9] Therefore, to maximize the yield of the desired (Z)-isomer, reaction conditions must be carefully managed to favor the kinetic product.

Diagram: General Synthesis Workflow



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Caption: Functional group analysis of **(Z)-3-Iodoacrylic acid**'s reactivity.

Applications in Drug Discovery & Advanced Synthesis

(Z)-3-Iodoacrylic acid is not merely a laboratory curiosity; it is a key precursor for constructing molecules with significant biological and material relevance.

- **Heterocyclic Chemistry:** It is extensively used in the Cu(I)-mediated cascade synthesis of indole and lactam-based heterocycles, which form the core scaffolds of numerous pharmaceuticals. [9]*
- **Natural Product Synthesis:** A notable application is its use in the one-pot, palladium-catalyzed synthesis of protoanemonin, a natural furanone known for its cytotoxic properties. [9] This demonstrates its utility in accessing biologically active natural products.
- **Structure-Activity Relationship (SAR) Studies:** For drug development professionals, this compound is an efficient tool for building diverse molecular libraries. Its defined stereochemistry and predictable reactivity allow for systematic modifications to a lead compound, facilitating comprehensive SAR studies. [9]*
- **Radiotracer Development:** The isomeric compound, (E)-3-Iodoacrylic acid, has been successfully employed in designing PET probes for neurological targets like the dopamine transporter (DAT), which is critical in Parkinson's disease research. [11] This precedent strongly suggests the potential of the (Z)-isomer as a precursor for novel radiolabeled imaging agents.

Safety, Handling, and Quality Control

Scientific integrity demands not only accurate results but also a commitment to safety. **(Z)-3-Iodoacrylic acid** is a hazardous substance and must be handled with appropriate precautions.

GHS Hazard Information

The compound is classified as corrosive and can cause severe tissue damage upon contact.

[1][9]

Hazard Class	Pictogram	Signal Word	Hazard Statement
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| Skin Corrosion/Irritation | GHS05 (Corrosion) | Danger | H314: Causes severe skin burns and eye damage. [8][10][11]

Protocol: Safe Handling and Storage

Adherence to a strict handling protocol is a self-validating system for ensuring laboratory safety.

- Engineering Controls: Always handle **(Z)-3-Iodoacrylic acid** inside a certified chemical fume hood to prevent inhalation of dust or fumes.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and ANSI-approved safety goggles with a face shield.
- Dispensing: Use spark-proof tools for handling the solid. [12] Avoid creating dust. For transfers, weigh the material in a contained manner.
- Spill Response: In case of a spill, cordon off the area. Use an inert absorbent material (e.g., vermiculite, sand) to soak up the spill. Do not use combustible materials. Place the waste in a sealed, labeled container for hazardous waste disposal.
- Storage: Store the container tightly sealed in a dry, well-ventilated, and dark location at the recommended temperature of 2-8°C. [10][11] Ensure it is stored away from incompatible materials such as strong oxidizing agents or bases.
- Waste Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations for corrosive hazardous waste.

Quality Assurance

For all research, particularly in drug development, reagent quality is non-negotiable. Always procure **(Z)-3-Iodoacrylic acid** from a reputable supplier that provides a Certificate of Analysis (CoA). [9] The CoA validates the identity, purity, and key physical properties of the specific lot, ensuring the reproducibility and reliability of your experimental results.

Conclusion

(Z)-3-Iodoacrylic acid, with a definitive molecular weight of 197.96 g/mol, is a cornerstone reagent for chemists engaged in the synthesis of complex organic molecules. Its value lies not just in its structure, but in the predictable and versatile reactivity afforded by its trifunctional nature. By understanding the principles of its stereoselective synthesis, appreciating its diverse reaction pathways, and adhering to rigorous safety protocols, researchers can fully leverage

this powerful building block to advance the frontiers of drug discovery, natural product synthesis, and materials science.

References

- **(Z)-3-Iodoacrylic acid** | C₃H₃IO₂ | CID 643796 - PubChem. National Institutes of Health. [\[Link\]](#)
- (2Z)-3-iodo-2-propenoic acid. ChemSynthesis. [\[Link\]](#)

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Sources

- 1. (Z)-3-Iodoacrylic acid | C₃H₃IO₂ | CID 643796 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. (Z)-(3)-Iodoacrylic acid | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 3. (Z)-(3)-IODOACRYLIC ACID | 6214-35-3 [\[chemicalbook.com\]](https://chemicalbook.com)
- 4. 6214-35-3 CAS MSDS ((Z)-(3)-IODOACRYLIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [\[chemicalbook.com\]](https://chemicalbook.com)
- 5. chemsynthesis.com [\[chemsynthesis.com\]](https://chemsynthesis.com)
- 6. canbipharm.com [\[canbipharm.com\]](https://canbipharm.com)
- 7. (Z)-(3)-Iodoacrylic acid | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 8. 6214-35-3 | (Z)-(3)-Iodoacrylic acid - AiFChem [\[aifchem.com\]](https://aifchem.com)
- 9. benchchem.com [\[benchchem.com\]](https://benchchem.com)
- 10. (Z)-(3)-Iodoacrylic acid | 6214-35-3 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 11. benchchem.com [\[benchchem.com\]](https://benchchem.com)
- 12. fishersci.com [\[fishersci.com\]](https://fishersci.com)
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